

Application Notes and Protocols: 2,4-Dichlorobenzyl Alcohol as a Cosmetic Preservative

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Compound of Interest

Compound Name: 2,4-Dichlorobenzyl alcohol

Cat. No.: B132187

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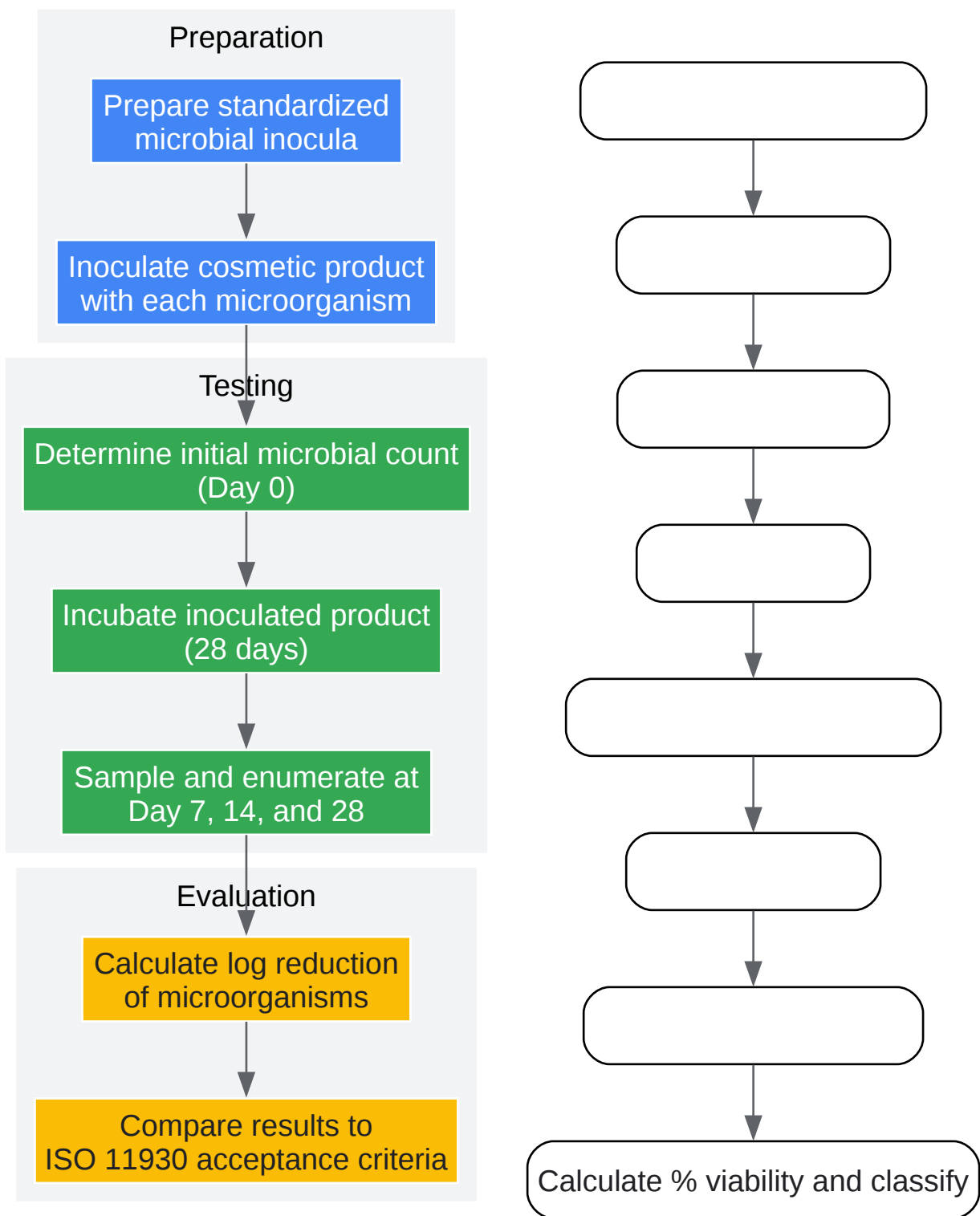
Introduction

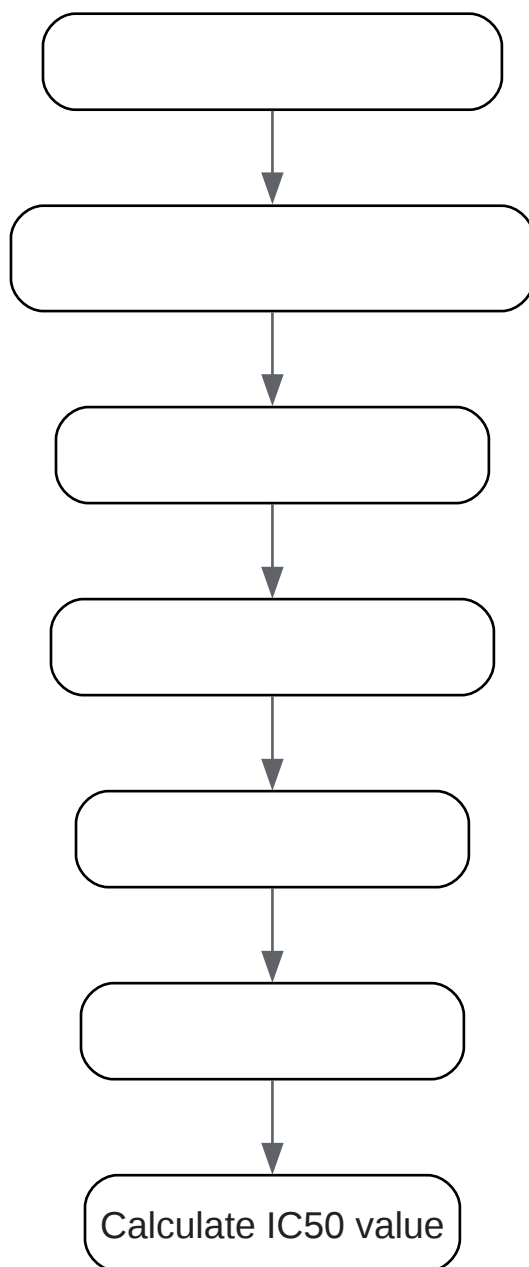
2,4-Dichlorobenzyl alcohol (DCBA) is a synthetic aromatic alcohol with established antiseptic properties.[1][2][3][4] It is utilized in various applications, including as an active ingredient in throat lozenges and as a preservative in cosmetic and personal care products.[2][5][6] Its function in cosmetics is primarily to protect formulations from microbial spoilage, thereby ensuring product safety and extending shelf life.[7][8] This document provides detailed application notes, including its mechanism of action, antimicrobial efficacy, toxicological summary, and relevant experimental protocols for its evaluation in cosmetic formulations.

Mechanism of Action

The precise antimicrobial mechanism of **2,4-Dichlorobenzyl alcohol** is not fully elucidated but is understood to be related to the denaturation of microbial proteins and the rearrangement of their tertiary structures.[1] This non-specific action disrupts essential cellular functions and integrity, leading to the inhibition of microbial growth and, at sufficient concentrations, cell death. Additionally, it has been suggested that DCBA may exhibit local anesthetic properties through a blockade of sodium channels, though this is more relevant to its use in throat preparations.[1][9]







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